

reference standards for (2,5-dimethylphenyl)propylamine analysis

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Compound of Interest

Compound Name: (2,5-dimethylphenyl)propylamine

CAS No.: 87282-05-1

Cat. No.: B2611587

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An in-depth, self-validating analytical framework for evaluating reference standards of 1-(2,5-dimethylphenyl)propylamine.

Executive Summary & Scientific Context

1-(2,5-Dimethylphenyl)propylamine (CAS: 1032157-06-4) is a sterically hindered, chiral primary amine. In the pharmaceutical industry, it serves as a highly specific building block for drug discovery, while in forensic toxicology, it represents a structural scaffold closely related to amphetamine-type designer drugs [1](#).

Because the molecule possesses an alpha-chiral center directly adjacent to a bulky 2,5-dimethylphenyl group, the analytical differentiation of its (1R) and (1S) enantiomers is notoriously challenging. Furthermore, primary amines lack strong chromophores at higher UV wavelengths, making traditional LC-UV purity assessments susceptible to hidden, co-eluting impurities. For researchers and drug development professionals, selecting the correct tier of reference standard—and validating it through orthogonal, self-validating protocols—is the only way to ensure absolute data integrity.

Comparative Evaluation of Reference Standard Tiers

Not all commercially available reference materials are created equal. The choice between a basic synthetic building block, an Analytical Standard, and a Certified Reference Material (CRM) dictates the level of metrological traceability and measurement uncertainty [2](#).

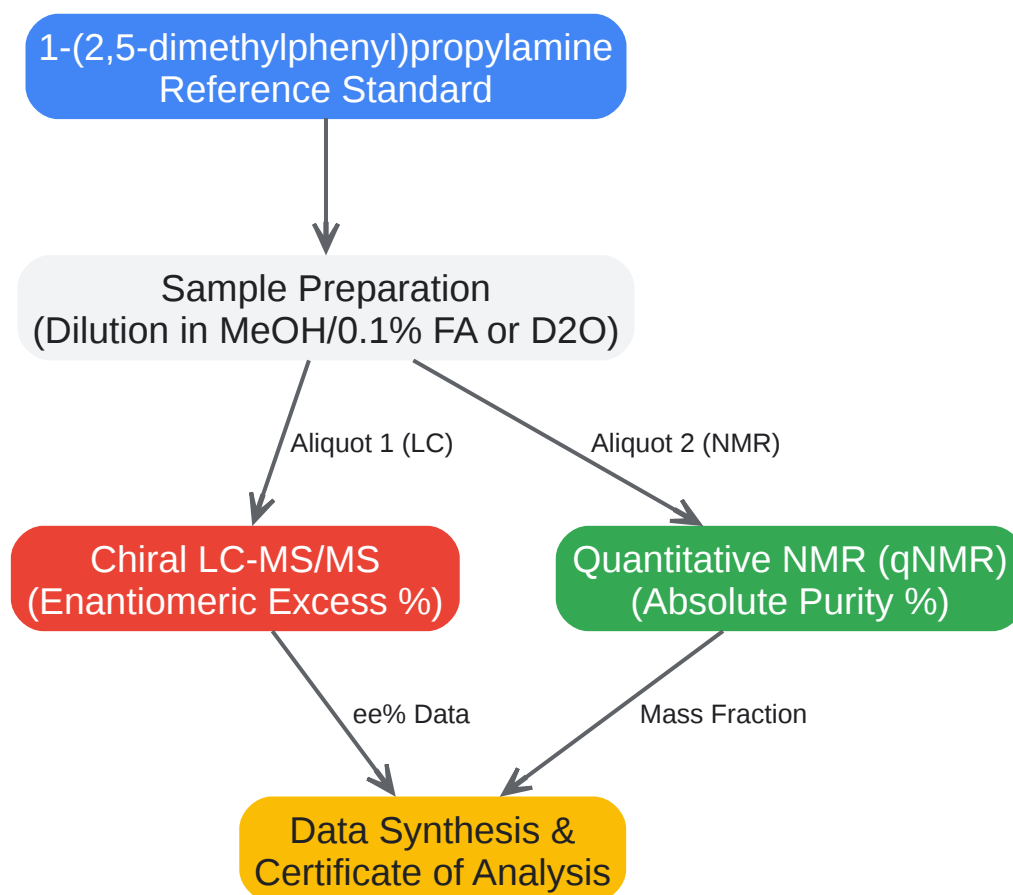
The table below objectively compares the performance and certification levels of different standard tiers available for 1-(2,5-dimethylphenyl)propylamine:

Standard Tier	Typical Supplier Profile	Absolute Purity Verification	Chiral Certification (ee%)	Metrological Traceability	Best Use Case
Chemical Building Block	BOC Sciences, Enamine	>95% (Usually LC-UV only)	Not guaranteed (often racemic unless specified)	None	Early-stage synthesis, qualitative screening.
Analytical Standard	Cayman Chemical, TRC	>98% (LC-MS, 1H-NMR)	Lot-specific ee% provided	Internal supplier standards	Routine QA/QC, method development.
Certified Reference Material (CRM)	Sigma-Aldrich (TraceCERT®), Cerilliant	>99.5% (qNMR primary ratio method)	Certified ee% >99.5% with uncertainty budget	ISO 17034 / NIST SRM traceable	Forensic quantification, regulatory IND submissions.

Mechanistic Insights: The Self-Validating Analytical System

As a Senior Application Scientist, I cannot overstate the risk of relying on a single analytical technique for chiral amines. A robust protocol must be a self-validating system utilizing two orthogonal techniques:

- Quantitative NMR (qNMR): Acts as a primary ratio method. By using an internal standard (e.g., Maleic acid), qNMR provides an absolute mass fraction without requiring a pre-existing reference standard of the analyte itself [3](#). It answers the question: "Exactly how much active molecule is in this vial?"
- Chiral LC-MS/MS: Resolves the enantiomeric excess (ee%). It answers the question: "What is the spatial orientation of the molecule?"



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Analytical workflow for validating 1-(**2,5-dimethylphenyl**)propylamine reference standards.

The Causality of Chiral Recognition

To separate the (1R) and (1S) enantiomers, we utilize an Amylose-based Chiral Stationary Phase (CSP). The primary amine forms strong, stereospecific hydrogen bonds with the carbamate linkages of the amylose backbone. Simultaneously, the 2,5-dimethylphenyl ring

provides necessary steric repulsion. The enantiomer that achieves a tighter "three-point fit" within the chiral groove will elute later.



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Chiral recognition mechanism of 1-(**2,5-dimethylphenyl**)propylamine enantiomers on an amylose CSP.

Experimental Protocols

Protocol A: Absolute Purity Determination via ¹H-qNMR

This protocol establishes the absolute mass fraction of the standard without relying on chromatographic response factors.

- Standard Selection: Weigh exactly 10.0 mg of the 1-(**2,5-dimethylphenyl**)propylamine standard and 5.0 mg of Maleic Acid TraceCERT® internal standard using a microbalance (d = 0.001 mg).
 - Causality: Maleic acid is chosen because its symmetric protons produce a distinct singlet at ~6.3 ppm, which perfectly avoids overlapping with the analyte's aromatic protons (6.9-7.2 ppm) or aliphatic protons (0.8-3.0 ppm).
- Solvation: Dissolve the mixture in 600 µL of Deuterium Oxide (D₂O) and transfer to a 5 mm NMR tube.
- Parameter Optimization: Set the NMR relaxation delay (D₁) to 60 seconds.
 - Causality: The T₁relaxation times of small molecules dictate that D₁ must be ≥5×T₁ to ensure >99% longitudinal magnetization recovery. Failing to allow full relaxation will result in artificially skewed integration ratios and inaccurate purity calculations [2](#).

- Acquisition & Calculation: Acquire 32 scans. Calculate the absolute purity by integrating the alpha-proton of the analyte against the Maleic acid singlet.

Protocol B: Enantiomeric Excess (ee%) via Chiral LC-MS/MS

This protocol verifies the stereochemical purity of the standard.

- Column Selection: Install a Chiralpak IG column (Amylose tris(3-chloro-5-methylphenylcarbamate), 250 x 4.6 mm, 5 μ m).
- Mobile Phase Preparation: Prepare an isocratic mixture of Hexane / Ethanol / Diethylamine (DEA) at a ratio of 80:20:0.1 (v/v/v).
 - Causality: The addition of 0.1% DEA is critical. Primary amines frequently undergo secondary ion-exchange interactions with residual, unendcapped silanols on the silica support of the column. DEA acts as a sacrificial competitor, masking these silanols and preventing severe peak tailing.
- MS/MS Detection: Operate the mass spectrometer in Positive Electrospray Ionization (ESI+) mode. Monitor the MRM transition of the protonated precursor $[M+H]^+$ at m/z 164.1 to the dominant product ion (loss of ammonia, $[M+H-NH_3]^+$) at m/z 147.1.
- Validation: Calculate the ee% by comparing the Area Under the Curve (AUC) of the target enantiomer peak against the trace baseline peak of the opposite enantiomer.

References

- Huang, Y.D., et al. "Quantitative NMR-Based Biomedical Metabolomics: Current Status and Applications". National Institutes of Health (PMC). URL:[[Link](#)]

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Sources

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